

Metaterol hydrochloride CAS 55688-38-5 properties

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Compound of Interest

Compound Name: Metaterol Hydrochloride

CAS No.: 55688-38-5

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An In-depth Technical Guide to **Metaterol Hydrochloride** (CAS 55688-38-5)

Authored by: A Senior Application Scientist

Foreword: This technical guide provides a comprehensive overview of **Metaterol hydrochloride** (CAS 55688-38-5), a beta-adrenergic receptor agonist. Designed for researchers, scientists, and professionals in drug development, this document synthesizes available technical data on its properties, synthesis, pharmacological action, and analytical methodologies. The information herein is grounded in established scientific principles and supported by authoritative references to ensure accuracy and trustworthiness.

Introduction to Metaterol Hydrochloride

Metaterol, also known by synonyms such as isofenefrine and isopropylnoradrianol, is a synthetic sympathomimetic amine belonging to the phenethylamine chemical class.^{[1][2]} Its hydrochloride salt, **Metaterol hydrochloride** (CAS 55688-38-5), is the form typically used in research and pharmaceutical contexts.^{[3][4]} Metaterol functions as a selective beta-adrenergic receptor agonist, exhibiting pharmacological activity by binding to and activating these receptors.^{[1][5]} This mechanism underlies its potential sympathomimetic effects, which include

bronchodilation and cardiovascular influences.[1][2] Although early studies explored its therapeutic potential, particularly in ophthalmology for inducing mydriasis and local vasoconstriction, Metaterol has seen limited clinical adoption and is primarily utilized as a research chemical.[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its development and application. **Metaterol hydrochloride** is typically a white crystalline powder.[1] The key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	55688-38-5	[3][4]
Molecular Formula	C ₁₁ H ₁₈ ClNO ₂	[3][4]
Molecular Weight	231.72 g/mol	[3][4]
Appearance	White crystalline powder / Light Brown Solid	[1][4]
Melting Point (Free Base)	124–125 °C	[1]
Solubility	Soluble in water and ethanol	[1]
pKa (Ammonium Group)	~9.76	[1]
Storage Conditions	Hygroscopic, -20°C Freezer, Under inert atmosphere	[4]

Insight: The aqueous solubility of **Metaterol hydrochloride**, conferred by its polar functional groups and salt form, is a critical attribute for the preparation of stock solutions in experimental settings and for potential formulation development.[1] Its hygroscopic nature necessitates storage under controlled conditions to prevent degradation and ensure the integrity of the compound for research purposes.[4]

Synthesis and Characterization

While specific, detailed synthetic protocols for Metaterol are not extensively published in recent literature, a general synthetic approach can be inferred from the synthesis of structurally related phenylethanamines, such as Metoprolol.^{[6][7]}

Representative Synthetic Pathway

A plausible synthesis would involve the reaction of a protected 3-hydroxyphenacyl halide with isopropylamine, followed by reduction of the carbonyl group. An alternative and common approach for related beta-blockers involves the reaction of a substituted phenol with epichlorohydrin, followed by reaction with an amine.^{[6][7]}

A Generalized Two-Step Synthesis:

- **Epoxide Formation:** Reaction of 3-hydroxyphenol with epichlorohydrin in the presence of a base to form the corresponding epoxide intermediate.
- **Amination:** Reaction of the epoxide intermediate with isopropylamine to open the epoxide ring and form Metaterol. The reaction is typically followed by conversion to the hydrochloride salt by treatment with hydrochloric acid.

Structural Characterization

The identity and purity of synthesized **Metaterol hydrochloride** would be confirmed using a suite of spectroscopic techniques.

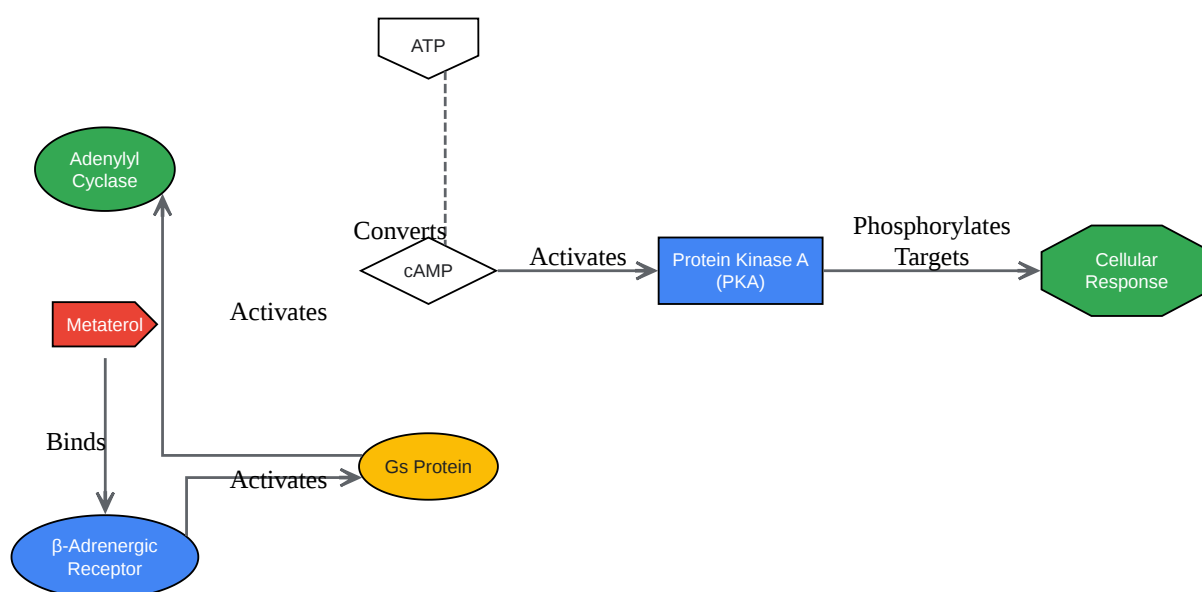
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR would show characteristic signals for the aromatic protons, the methine proton of the isopropyl group, the methyl protons of the isopropyl group, the methylene protons adjacent to the amine, and the benzylic proton.
 - ¹³C NMR would display distinct resonances for the aromatic carbons, the carbon bearing the hydroxyl group, the carbons of the isopropyl group, and the methylene carbon.^{[8][9]}
- **Infrared (IR) Spectroscopy:** The IR spectrum would be expected to exhibit characteristic absorption bands for the O-H stretch of the phenolic and alcoholic hydroxyl groups, the N-H stretch of the secondary amine, C-H stretches of the aromatic ring and alkyl groups, and C=C stretching of the aromatic ring.^{[10][11]}

- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight of the compound. The mass spectrum would show the molecular ion peak corresponding to the free base and characteristic fragmentation patterns.[10][11]

Pharmacology

Mechanism of Action

Metaterol is a beta-adrenergic receptor agonist.[1][5] These receptors are G-protein coupled receptors (GPCRs). The binding of Metaterol to beta-adrenergic receptors initiates a signaling cascade, as illustrated in the diagram below.



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Caption: Metaterol Signal Transduction Pathway.

The binding of Metaterol to the β -adrenergic receptor leads to the activation of a stimulatory G-protein (Gs).[1] This, in turn, activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).[1] The increased intracellular concentration of cAMP activates Protein

Kinase A (PKA), which then phosphorylates various downstream targets, leading to the physiological response.^[12]

Pharmacodynamics

As a beta-adrenergic receptor agonist, Metaterol is expected to produce physiological effects mediated by the activation of these receptors.^[1] Detailed pharmacodynamic studies on Metaterol are limited; however, based on its classification, the expected effects include:

- Bronchodilation: Relaxation of the smooth muscle in the airways.
- Cardiovascular effects: Potential for increased heart rate and contractility.
- Ocular effects: Mydriasis (pupil dilation) and local vasoconstriction upon topical administration.^[1]

It is important to note that while these effects are theoretically expected, the primary documented application is in ophthalmology.^[1]

Analytical Methodologies

For the quantitative and qualitative analysis of **Metaterol hydrochloride** in research samples or potential formulations, chromatographic and spectroscopic methods are most suitable.

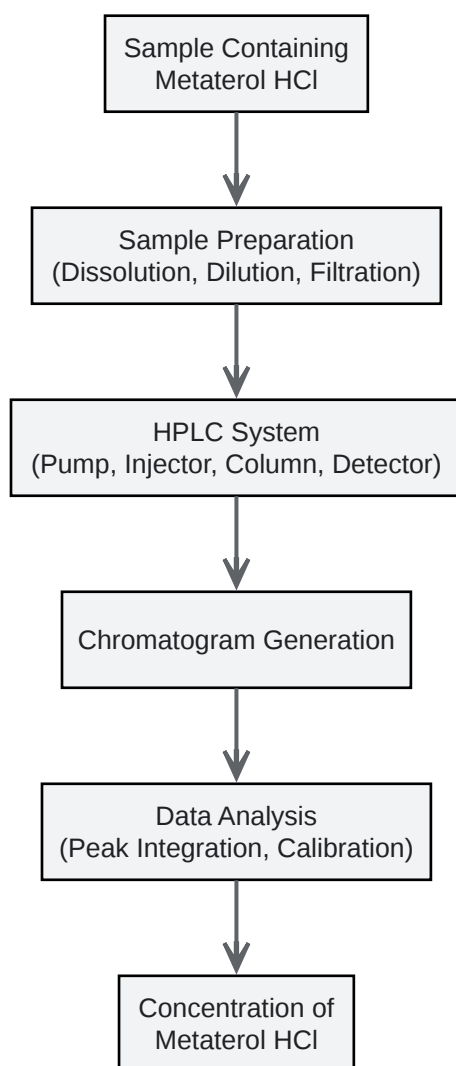
High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a robust and widely used technique for the analysis of pharmaceutical compounds, including those structurally similar to Metaterol.^{[13][14]}

A General Step-by-Step Protocol for HPLC Method Development:

- Standard and Sample Preparation:
 - Accurately weigh a reference standard of **Metaterol hydrochloride** and dissolve it in a suitable solvent (e.g., water or methanol) to prepare a stock solution of known concentration.
 - Prepare a series of calibration standards by diluting the stock solution.

- Prepare the sample for analysis by dissolving it in the mobile phase.
- Chromatographic Conditions:
 - Column: A C18 column is a common starting point for the separation of polar compounds.
 - Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typically used. The ratio is optimized to achieve good separation.
 - Flow Rate: A flow rate of 1.0 mL/min is a standard starting point.
 - Detection: UV detection at a wavelength where **Metaterol hydrochloride** exhibits maximum absorbance (e.g., around 226 nm or 280 nm for related compounds) is appropriate.[\[14\]](#)[\[15\]](#)
 - Column Temperature: Maintained at a constant temperature (e.g., 25 °C) to ensure reproducibility.
- Data Analysis:
 - Inject the calibration standards and the sample solution into the HPLC system.
 - Construct a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **Metaterol hydrochloride** in the sample by interpolating its peak area on the calibration curve.



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Caption: General Analytical Workflow for HPLC Analysis.

UV-Visible Spectrophotometry

For a simpler, albeit less specific, quantitative analysis, UV-Visible spectrophotometry can be employed. This method is based on the principle that the amount of light absorbed by a solution is proportional to the concentration of the absorbing species.

Protocol Outline:

- Wavelength of Maximum Absorbance (λ_{max}) Determination: Scan a solution of **Metaterol hydrochloride** across a range of UV wavelengths to identify the λ_{max} .

- **Calibration Curve:** Prepare a series of standard solutions of known concentrations and measure their absorbance at the λ_{max} . Plot absorbance versus concentration to create a calibration curve.
- **Sample Analysis:** Measure the absorbance of the sample solution at the λ_{max} and determine its concentration from the calibration curve.

Causality in Method Selection: While UV-Vis spectrophotometry is a rapid and cost-effective technique, HPLC is preferred for its superior specificity and ability to separate the analyte from potential impurities or degradation products, which is crucial for ensuring the accuracy of results in drug development and quality control.^[13]

Conclusion

Metaterol hydrochloride is a beta-adrenergic receptor agonist with well-defined physicochemical properties and a clear mechanism of action. Although its clinical applications have been limited, it remains a valuable compound for pharmacological research. The synthetic and analytical methodologies described in this guide, drawn from established principles and data on structurally related compounds, provide a solid foundation for researchers working with this molecule. Adherence to rigorous characterization and analytical validation is paramount to ensure the quality and reliability of experimental data.

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